Application Notes and Protocols for Diallyldimethylsilane Reactions

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Compound of Interest

Compound Name:	*Diallyldimethylsilane*
CAS No.:	*1113-12-8*
Cat. No.:	*B075015*

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Introduction

Diallyldimethylsilane (DADMS) is a versatile organosilicon compound that serves as a crucial building block in a variety of chemical transformations.[1][2] Its structure, featuring a central dimethylsilyl group flanked by two reactive allyl moieties, allows for its participation in a range of reactions, including olefin metathesis, hydrosilylation, and polymerization. These reactions pave the way for the synthesis of novel silicon-containing polymers, functionalized silanes, and complex molecular architectures.[2][3] This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the experimental setups for key reactions involving **diallyldimethylsilane**, emphasizing scientific integrity, causality-driven experimental design, and safety.

Diallyldimethylsilane is a colorless to light yellow, moisture-sensitive liquid with a boiling point of 135°C and a flash point of 19°C.[1] Due to its flammability and reactivity, proper handling and storage are paramount. It should be stored in a cool, well-ventilated area in its original, tightly sealed container, preferably under an inert atmosphere.[4][5]

Safety Precautions

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Diallyldimethylsilane is a highly flammable liquid and vapor.[4][5] It can cause skin irritation and serious eye irritation, and may cause respiratory irritation. Therefore, all manipulations should be carried out in a well-ventilated chemical fume hood.[6][7][8] Personal protective equipment (PPE), including safety goggles, flame-retardant lab coat, and appropriate gloves, must be worn at all times.[5][6] An inert atmosphere (e.g., nitrogen or argon) is recommended for most reactions to prevent side reactions and ensure safety.[5]

Key Reactions and Protocols

This section details the experimental setups for three major classes of reactions involving **diallyldimethylsilane**: Acyclic Diene Metathesis (ADMET) Polymerization, Ring-Closing Metathesis (RCM), and Hydrosilylation.

Acyclic Diene Metathesis (ADMET) Polymerization

ADMET polymerization of **diallyldimethylsilane** is a step-growth condensation reaction that produces unsaturated poly[carbo(dimethyl)silanes] with the concomitant release of ethylene gas.[9][10] This method offers a pathway to high molecular weight, linear silicon-containing polymers.[9][11] The choice of catalyst is critical for the success of ADMET polymerization. Highly active tungsten or ruthenium alkylidene catalysts, such as Grubbs catalysts, are commonly employed.[9][12]

Causality of Experimental Choices:

- Catalyst Selection: Grubbs catalysts are favored due to their high tolerance to various functional groups and their compatibility with a range of solvents.[12] The second-generation Grubbs catalyst often provides higher activity and stability.[13]
- Inert Atmosphere: The use of an inert atmosphere is crucial to protect the catalyst from deactivation by oxygen and moisture.
- Vacuum: Applying a vacuum helps to remove the ethylene byproduct, driving the polymerization equilibrium towards the formation of high molecular weight polymer.[10]
- Solvent: While the reaction can be performed neat, an anhydrous, degassed solvent like dichloromethane or 1,2,4-trichlorobenzene can be used to control viscosity and ensure homogeneous reaction conditions.[14]

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Experimental Protocol: ADMET Polymerization of **Diallyldimethylsilane**

Materials:

- **Diallyldimethylsilane** (purified by distillation or passage through activated alumina)
- Grubbs Catalyst, 2nd Generation (e.g., [1,3-Bis(2,4,6-trimethylphenyl)-2-imidazolidinylidene]dichloro(phenylmethylene)(tricyclohexylphosphine)ruthenium)
- Anhydrous, degassed dichloromethane (or other suitable solvent)
- Schlenk flask and manifold
- Vacuum pump
- Magnetic stirrer and stir bar

Procedure:

- Reactor Setup: A flame-dried Schlenk flask equipped with a magnetic stir bar is placed under a high vacuum and then backfilled with an inert gas (e.g., argon or nitrogen). This process is repeated three times to ensure an inert atmosphere.
- Reagent Preparation: In a glovebox or under a positive flow of inert gas, add the desired amount of **diallyldimethylsilane** to the Schlenk flask via syringe. If using a solvent, add it at this stage to achieve the desired monomer concentration (e.g., 0.1 M to 1 M).
- Catalyst Addition: The Grubbs catalyst (typically 0.1-1 mol%) is weighed in a glovebox and dissolved in a small amount of anhydrous, degassed solvent. This catalyst solution is then transferred to the reaction flask via a gas-tight syringe.
- Polymerization: The reaction mixture is stirred at room temperature (or heated to 40-50°C to increase the reaction rate). A vacuum is applied to the flask to facilitate the removal of ethylene gas, which is a driving force for the polymerization.[10]
- Monitoring the Reaction: The progress of the polymerization can be monitored by observing the increase in viscosity of the reaction mixture.

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- Termination and Purification: Once the desired viscosity is reached, the reaction is quenched by adding a few drops of ethyl vinyl ether. The polymer is then dissolved in a suitable solvent (e.g., toluene) and precipitated by adding it to a non-solvent (e.g., methanol). The precipitated polymer is collected by filtration, washed with the non-solvent, and dried under vacuum to a constant weight.

- Characterization: The resulting poly(**diallyldimethylsilane**) can be characterized by various techniques including ^{1}H NMR, ^{13}C NMR, ^{29}Si NMR spectroscopy, and gel permeation chromatography (GPC) to determine its structure and molecular weight.[9]

Workflow for ADMET Polymerization



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Caption: Workflow for ADMET polymerization of **diallyldimethylsilane**.

Ring-Closing Metathesis (RCM)

While **diallyldimethylsilane** itself undergoes polymerization, its derivatives with appropriate linkers between the silicon atom and the allyl groups can undergo intramolecular ring-closing metathesis (RCM) to form silicon-containing cyclic olefins.[15][16] This reaction is a powerful tool for the synthesis of silicon-containing heterocycles.[17]

Causality of Experimental Choices:

- Catalyst: Grubbs catalysts (First or Second Generation) are highly effective for RCM reactions.[12][13][16] The choice between them may depend on the specific substrate and desired reaction conditions.

- Solvent: Anhydrous and degassed chlorinated solvents like dichloromethane or dichloroethane are commonly used for RCM as they are good solvents for both the substrate

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and the catalyst.[16][18]

- Concentration: RCM is an intramolecular process, and to favor it over intermolecular oligomerization or polymerization, the reaction is typically run at high dilution (e.g., 0.01–0.1 M).[19]
- Temperature: The reaction is often performed at room temperature or with gentle heating (e.g., 40°C) to promote catalyst turnover.[16]

Experimental Protocol: Ring-Closing Metathesis of a **Diallyldimethylsilane** Derivative

Materials:

- **Diallyldimethylsilane** derivative
- Grubbs Catalyst, 1st or 2nd Generation
- Anhydrous, degassed dichloromethane
- Schlenk flask and manifold
- Magnetic stirrer and stir bar

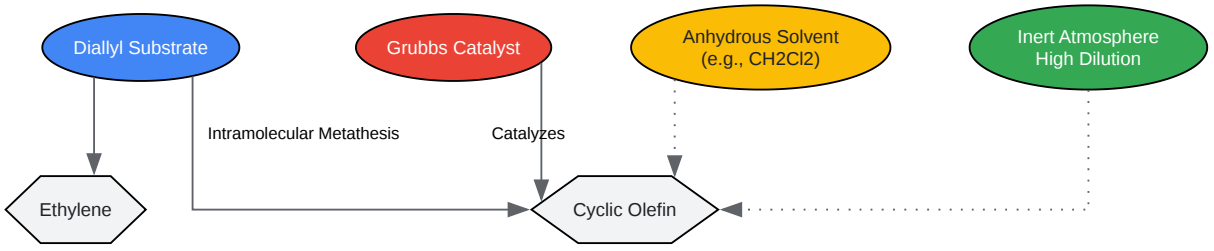
Procedure:

- Reactor Setup: A flame-dried Schlenk flask with a stir bar is placed under vacuum and backfilled with an inert gas three times.
- Substrate Addition: The **diallyldimethylsilane** derivative is dissolved in anhydrous, degassed dichloromethane to the desired concentration (e.g., 0.05 M) and added to the Schlenk flask.
- Catalyst Addition: The Grubbs catalyst (typically 1-5 mol%) is dissolved in a small amount of anhydrous, degassed dichloromethane in a glovebox and added to the reaction flask via syringe.
- Reaction: The reaction mixture is stirred at room temperature or heated to reflux (approx. 40°C) under a positive pressure of inert gas.

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- Monitoring: The reaction progress is monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS) to observe the consumption of the starting material and the formation of the product.[20]
- Workup: Upon completion, the reaction is cooled to room temperature, and the solvent is removed under reduced pressure. The residue is then purified by column chromatography on silica gel to isolate the cyclic product.
- Characterization: The structure of the resulting silicon-containing heterocycle is confirmed by ^{1}H NMR, ^{13}C NMR, and mass spectrometry.

Logical Relationship in RCM



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Sources

- 1. Diallyldimethylsilane - Hubei Co-Formula Material Tech Co.,Ltd. [cfmats.com]
- 2. chemimpex.com [chemimpex.com]
- 3. Conducting Silicone-Based Polymers and Their Application - PMC [pmc.ncbi.nlm.nih.gov]
- 4. gustavus.edu [gustavus.edu]

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- 5. tcichemicals.com [tcichemicals.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. sigmaaldrich.cn [sigmaaldrich.cn]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Acyclic diene metathesis - Wikipedia [en.wikipedia.org]
- 11. ufdcimages.uflib.ufl.edu [ufdcimages.uflib.ufl.edu]
- 12. Grubbs catalyst - Wikipedia [en.wikipedia.org]
- 13. scribd.com [scribd.com]
- 14. Stereocontrolled acyclic diene metathesis polymerization - PMC [pmc.ncbi.nlm.nih.gov]
- 15. A New Approach to Inducing Silicon Tethered Ring-closing Metathesis Reactions [crcu.jlu.edu.cn]
- 16. pdf.benchchem.com [pdf.benchchem.com]
- 17. Unusual Transformations of Allylsilanes in the Reaction with N,N-Dichloroarenesulfonamides - ProQuest [proquest.com]
- 18. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 19. React App [pmc.umicore.com]
- 20. rsc.org [rsc.org]

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